

Introduction: The Role of Isotopic Labeling in Advanced Research

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Compound of Interest

Compound Name: Quinoline-d7

Cat. No.: B167102

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Quinoline-d7 is the deuterated analog of quinoline, a heterocyclic aromatic organic compound. In modern analytical and metabolic research, isotopically labeled compounds like **Quinoline-d7** are indispensable tools. The substitution of hydrogen atoms with their heavier deuterium isotopes renders the molecule easily distinguishable by mass-sensitive analytical techniques, primarily Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. This property allows it to serve as a highly effective internal standard for the precise quantification of its unlabeled counterpart in complex biological and environmental matrices.^[1] This guide provides a detailed examination of the physical and chemical characteristics of **Quinoline-d7**, offering researchers and drug development professionals the foundational knowledge required for its effective application, handling, and storage.

Molecular Identity and Structural Characterization

The fundamental identity of **Quinoline-d7** is defined by its molecular structure, where seven hydrogen atoms on the quinoline scaffold have been replaced by deuterium. This substitution is the basis for its utility in isotope dilution mass spectrometry (IDMS).

- IUPAC Name: 2,3,4,5,6,7,8-heptadeuterioquinoline^[2]
- Molecular Formula: C₉D₇N^{[1][3]}
- Molecular Weight: 136.20 g/mol ^{[3][4]}
- CAS Number: 34071-94-8^{[2][5]}

Caption: Molecular structure of **Quinoline-d7** (C₉D₇N).

Physical State and Sensory Characteristics

At ambient laboratory conditions, **Quinoline-d7** is a liquid.^[1] Its physical appearance and sensory properties are critical indicators of its purity and stability.

- **Physical State:** Liquid.
- **Appearance:** **Quinoline-d7** is a hygroscopic liquid, meaning it readily absorbs moisture from the atmosphere.^[6] This property necessitates careful handling and storage to prevent contamination and degradation.
- **Color:** When pure, the compound ranges from colorless to a light blue hue.^{[1][6]} The development of a yellow and subsequently brown color is a key indicator of degradation. This discoloration is often accelerated by exposure to light and air, a characteristic shared with its non-deuterated analog.^[6]
- **Odor:** It possesses a strong, characteristic odor.^[6] While odor is a subjective property, a significant deviation from the expected scent could suggest the presence of impurities.

Quantitative Physical and Chemical Data

The physicochemical properties of **Quinoline-d7** are nearly identical to those of unlabeled quinoline, as deuterium substitution has a minimal effect on intermolecular forces. These parameters are crucial for experimental design, including reaction setup, solvent selection, and purification processes.

Property	Value	Source(s)
Density	1.151 g/mL at 25 °C	[1][4]
Melting Point	-17 to -13 °C	[4]
Boiling Point	237 °C (at atmospheric pressure)	[4]
Flash Point	101 °C (213.8 °F) - closed cup	[4]
Isotopic Purity	Typically ≥97 atom % D	[4]
Chemical Purity	Typically ≥98% (CP)	[3][4]

Solubility Profile

The solubility of a compound is a critical parameter for its application, particularly in preparing stock solutions and analytical standards. **Quinoline-d7** exhibits a solubility profile consistent with its polar heterocyclic structure combined with an aromatic system.

- **Water Solubility:** It is only slightly soluble in cold water but dissolves readily in hot water.[6]
- **Organic Solvents:** It demonstrates high solubility in most common organic solvents, including alcohols, ethers, acetone, and benzene.[6]

This solubility profile provides researchers with flexibility in choosing a suitable solvent system for LC-MS, GC-MS, or NMR analysis, ensuring complete dissolution and compatibility with the analytical method.

Protocol for Handling, Storage, and Use

Due to its hygroscopic nature, light sensitivity, and potential hazards, a strict protocol for handling and storage is paramount to maintain the integrity of **Quinoline-d7** and ensure laboratory safety.[2][3][7][8]

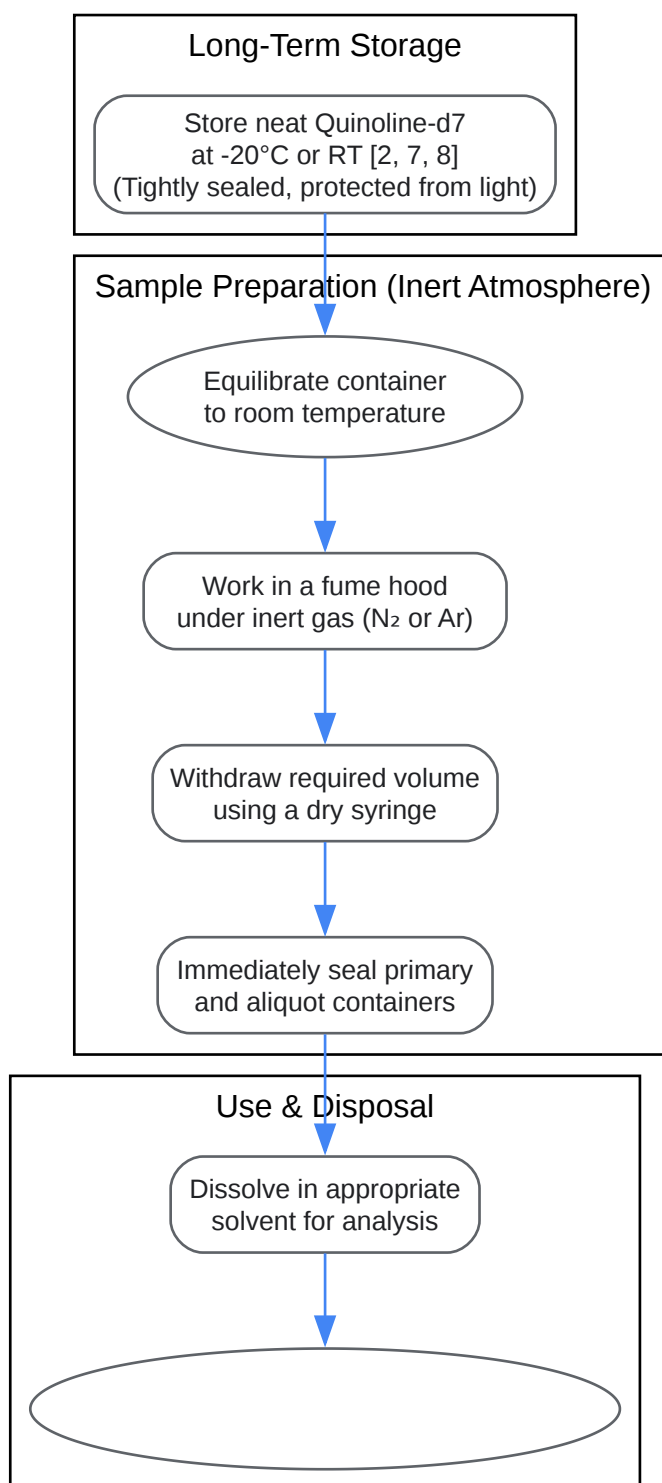
Initial Receipt and Storage

Upon receipt, the compound should be immediately transferred to a designated storage location. The recommended long-term storage condition for the pure (neat) compound is -20°C

to minimize degradation.[1] For routine use, storage at room temperature is acceptable, provided the container is tightly sealed and protected from light and moisture.[3][8]

Aliquoting and Sample Preparation Workflow

To prevent contamination of the primary stock, it is best practice to prepare smaller aliquots for daily or project-specific use.



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